

An In-Depth Technical Guide to Acetamide, N-2-dibenzofuranyl-

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acetamide, N-2-dibenzofuranyl-

Cat. No.: B12667355

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Abstract

This technical guide provides a comprehensive overview of N-(dibenzofuran-2-yl)acetamide, a molecule of significant interest within the realms of medicinal chemistry and drug development. This document delineates the compound's nomenclature, chemical identity, and physicochemical properties. Detailed methodologies for its synthesis are presented, with a focus on logical procedural design and validation. Furthermore, this guide explores the known and potential biological activities of N-(dibenzofuran-2-yl)acetamide, contextualizing its relevance in contemporary research and therapeutic development. Safety protocols and handling guidelines are also provided to ensure its proper and safe utilization in a laboratory setting.

Nomenclature and Chemical Identification

The compound referred to as "**Acetamide, N-2-dibenzofuranyl-**" is more formally and commonly known in chemical literature as N-(dibenzofuran-2-yl)acetamide.

CAS Number: 3045-29-0

IUPAC Name: N-(dibenzo[b,d]furan-2-yl)acetamide

Molecular Formula: C₁₄H₁₁NO₂

Molecular Weight: 225.24 g/mol

Chemical Structure:

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Physicochemical Properties

A summary of the key physicochemical properties of N-(dibenzofuran-2-yl)acetamide is presented in the table below. These properties are crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
Melting Point	178-180 °C	
Boiling Point	Not available	
Solubility	Soluble in organic solvents such as DMSO and methanol.	General knowledge
logP (octanol/water)	3.01	
Polar Surface Area	30.72 Å ²	
Hydrogen Bond Donors	1	
Hydrogen Bond Acceptors	2	

Synthesis of N-(dibenzofuran-2-yl)acetamide

The synthesis of N-(dibenzofuran-2-yl)acetamide can be approached through a multi-step process commencing with the commercially available dibenzofuran. A common and effective strategy involves the Friedel-Crafts acylation of dibenzofuran to yield 2-acetyldibenzofuran, which serves as a key intermediate. Subsequent conversion of the ketone to an amine, followed by N-acetylation, provides the target compound.

Synthesis of the Key Intermediate: 2-Acetyldibenzofuran

The introduction of an acetyl group at the 2-position of the dibenzofuran ring is efficiently achieved via a Friedel-Crafts acylation reaction.^{[1][2][3]} The regioselectivity of this reaction favors the 2-position due to the electronic properties of the dibenzofuran nucleus.^[4]

Experimental Protocol: Friedel-Crafts Acylation of Dibenzofuran^{[1][2][3]}

Materials:

- Dibenzofuran
- Acetyl chloride (CH_3COCl) or Acetic Anhydride ($(\text{CH}_3\text{CO})_2\text{O}$)
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM) or Nitrobenzene
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ice

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet, suspend anhydrous aluminum chloride (1.2 to

1.5 equivalents) in anhydrous dichloromethane under an inert atmosphere.

- **Cooling:** Cool the suspension to 0 °C using an ice bath.
- **Formation of Acylium Ion:** Dissolve acetyl chloride (1.0 to 1.1 equivalents) in anhydrous dichloromethane and add it to the dropping funnel. Add the acetyl chloride solution dropwise to the stirred aluminum chloride suspension over 15-20 minutes, maintaining the temperature at 0 °C. Stir the mixture for an additional 15-30 minutes to allow for the formation of the acylium ion complex.
- **Addition of Dibenzofuran:** Dissolve dibenzofuran (1.0 equivalent) in anhydrous dichloromethane and add it to the dropping funnel. Add the dibenzofuran solution dropwise to the reaction mixture over 30-45 minutes, keeping the temperature at 0 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, cool the mixture back down to 0 °C in an ice bath. Carefully and slowly quench the reaction by the dropwise addition of crushed ice, followed by 1 M hydrochloric acid.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer twice with dichloromethane. Combine the organic layers and wash sequentially with 1 M HCl, water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization from ethanol or by column chromatography on silica gel to yield pure 2-acetyldibenzofuran.

Conversion of 2-Acetyldibenzofuran to N-(dibenzofuran-2-yl)acetamide

The conversion of the ketone intermediate to the final acetamide product can be achieved through a two-step sequence: reductive amination to form 2-aminodibenzofuran, followed by N-

acetylation.

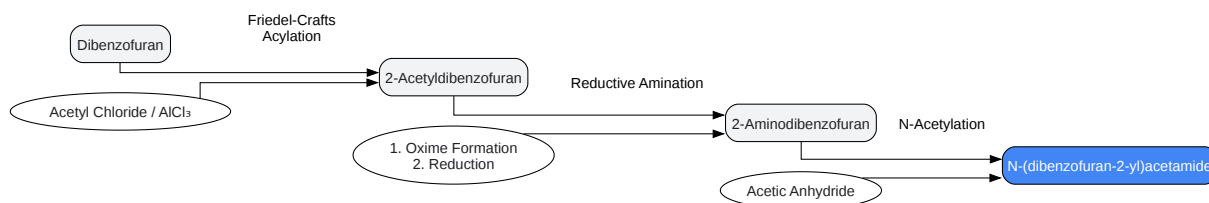
Experimental Protocol: Reductive Amination and N-Acetylation

Step 1: Synthesis of 2-Aminodibenzofuran (via Oxime Formation and Reduction)

- Oxime Formation: Reflux a mixture of 2-acetyldibenzofuran and hydroxylamine hydrochloride in ethanol with a base such as pyridine to form the corresponding oxime.
- Reduction: Reduce the oxime to the primary amine using a suitable reducing agent, such as zinc dust in acetic acid or catalytic hydrogenation (e.g., H_2 /Pd-C).
- Purification: Purify the resulting 2-aminodibenzofuran by recrystallization or column chromatography.

Step 2: N-Acetylation of 2-Aminodibenzofuran

- Reaction Setup: Dissolve 2-aminodibenzofuran in a suitable solvent such as dichloromethane or acetic acid.
- Acetylation: Add acetic anhydride (1.1 equivalents) dropwise to the stirred solution at room temperature. The reaction can be catalyzed by a small amount of a strong acid like sulfuric acid.
- Reaction Monitoring: Monitor the reaction progress by TLC until the starting material is consumed.
- Work-up: Quench the reaction by adding water. If the product precipitates, it can be collected by filtration. Otherwise, extract the product with an organic solvent like ethyl acetate.
- Purification: Wash the organic layer with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield pure N-(dibenzofuran-2-yl)acetamide.



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Synthesis of N-(dibenzofuran-2-yl)acetamide.

Biological Activity and Applications in Drug Development

The dibenzofuran scaffold is a "privileged structure" in medicinal chemistry, with derivatives exhibiting a wide range of biological activities including anticancer, antifungal, antibacterial, and anti-inflammatory properties.[5][6][7] The acetamide group is also a common feature in many pharmacologically active compounds, contributing to their binding affinity and pharmacokinetic properties.

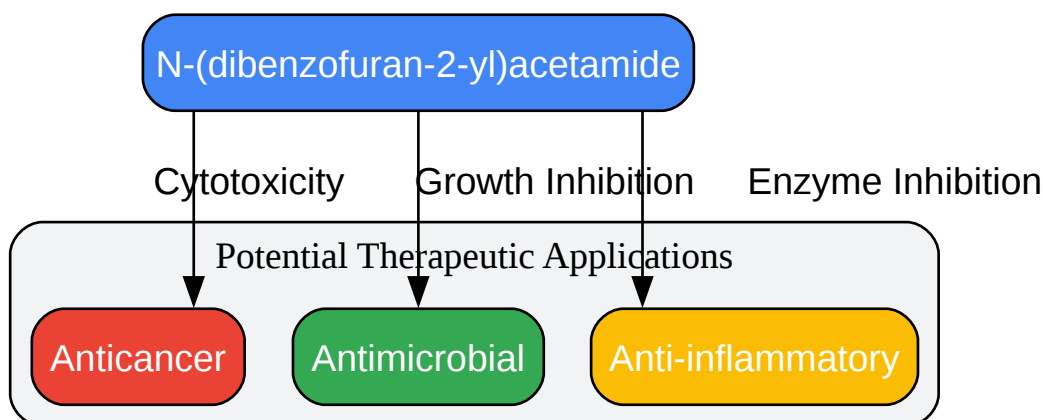
While specific biological data for N-(dibenzofuran-2-yl)acetamide is limited in publicly available literature, its structural motifs suggest potential for various therapeutic applications.

Potential as an Anticancer Agent

Numerous dibenzofuran derivatives have demonstrated significant cytotoxic activity against various cancer cell lines.[6][7] The mechanism of action often involves the inhibition of critical cellular processes such as cell proliferation and the induction of apoptosis. The presence of the acetamide group could further enhance these properties by facilitating interactions with biological targets.

Potential as an Antimicrobial Agent

Both dibenzofuran and acetamide derivatives have been reported to possess antibacterial and antifungal activities.[5][8] These compounds can disrupt microbial cell integrity or inhibit essential enzymatic pathways. N-(dibenzofuran-2-yl)acetamide, therefore, represents a promising scaffold for the development of new antimicrobial agents.



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Potential therapeutic applications of N-(dibenzofuran-2-yl)acetamide.

Safety and Handling

While a specific Safety Data Sheet (SDS) for N-(dibenzofuran-2-yl)acetamide is not readily available, safety precautions should be based on the known hazards of the parent compound, dibenzofuran, and general principles for handling fine chemicals.

General Precautions:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[9]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[9]
- Avoid inhalation of dust and contact with skin and eyes.[9]
- In case of contact, rinse the affected area thoroughly with water.[10]

Known Hazards of Dibenzofuran:

- Harmful if swallowed.[\[10\]](#)
- Toxic to aquatic life with long-lasting effects.[\[10\]](#)

It is imperative to consult the SDS for dibenzofuran and to conduct a thorough risk assessment before handling N-(dibenzofuran-2-yl)acetamide.

Conclusion

N-(dibenzofuran-2-yl)acetamide is a compound with significant potential in the field of drug discovery, owing to its dibenzofuran core and acetamide functionality. This guide has provided a comprehensive overview of its chemical identity, synthesis, and potential biological applications. The detailed synthetic protocols and compiled physicochemical data serve as a valuable resource for researchers aiming to explore the therapeutic promise of this and related molecules. Further investigation into the specific biological targets and mechanisms of action of N-(dibenzofuran-2-yl)acetamide is warranted to fully elucidate its potential as a lead compound in the development of novel therapeutics.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Acetamide, N-2-dibenzofuranyl-]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12667355/docs#an-in-depth-technical-guide-to-acetamide-n-2-dibenzofuranyl\]](https://www.benchchem.com/product/b12667355/docs#an-in-depth-technical-guide-to-acetamide-n-2-dibenzofuranyl)

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